

# foramsulfuron broadleaf weed control comparison

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Foramsulfuron

CAS No.: 173159-57-4

Cat. No.: S638527

Get Quote

## Performance Comparison of Herbicide Mixtures

The following table summarizes experimental data from a 2024 study, which tested various herbicides (including a **foramsulfuron** mixture) on *Amaranthus retroflexus* (redroot pigweed) under both dusty and non-dusty conditions [1]. The efficacy is measured as the percentage of plant biomass reduction.

Herbicide (Active Ingredients)	Efficacy (Control) without Dust	Efficacy (Control) with Dust
Foramsulfuron + Iodosulfuron + Thiencarbazone [1]	97.8%	Data not explicitly stated in provided text
Tribenuron-methyl [1]	95.8%	Data not explicitly stated in provided text
Aminopyralid + Florasulam [1]	95.7%	Data not explicitly stated in provided text
Sulfosulfuron [1]	96.5%	Data not explicitly stated in provided text

Herbicide (Active Ingredients)	Efficacy (Control) without Dust	Efficacy (Control) with Dust
Bentazon [1]	Data not explicitly stated in provided text	28% reduction in plant height; 29% reduction in total biomass

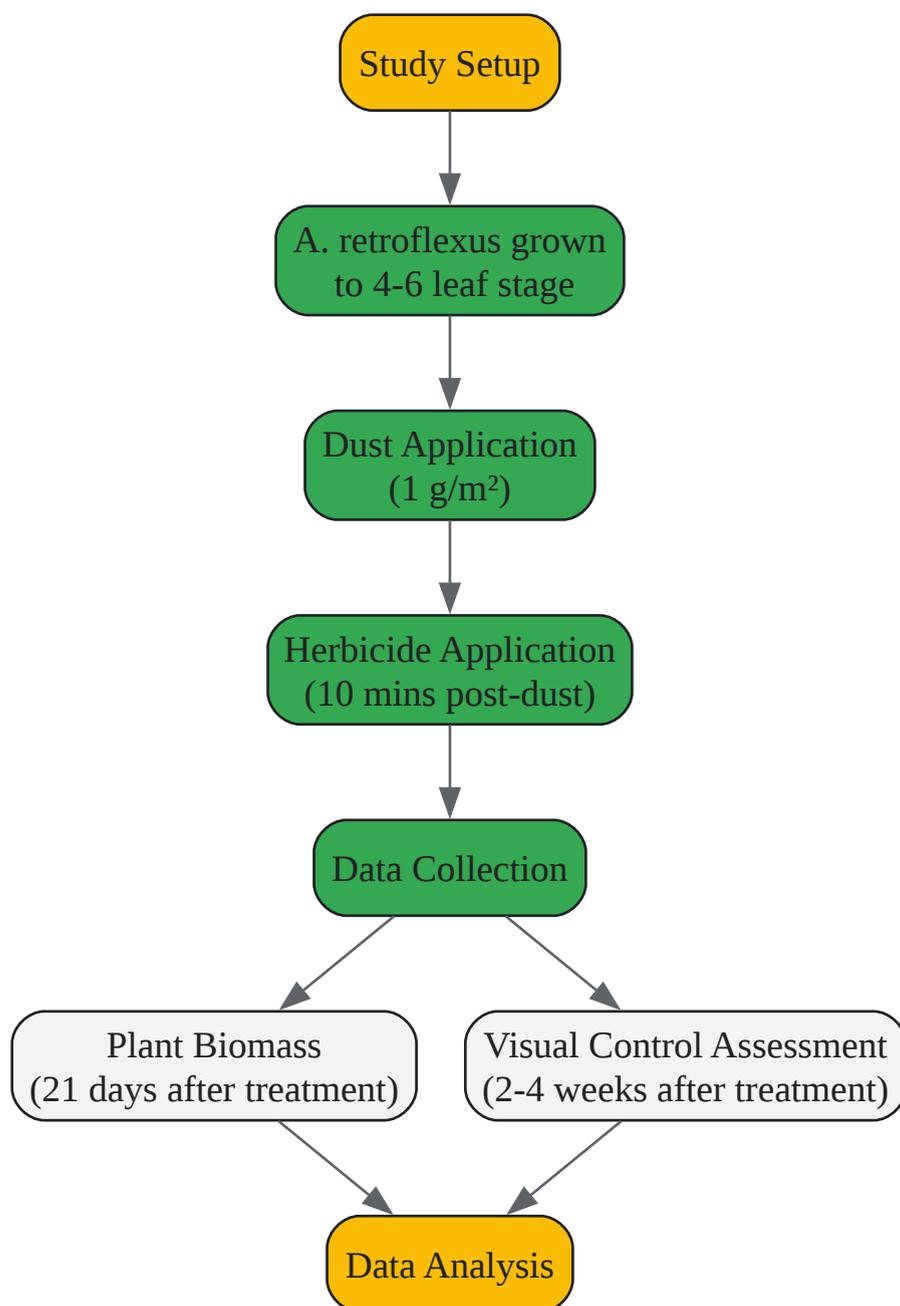
> **Note on Data:** The study concluded that, contrary to expectations, the presence of dust generally **increased the efficacy** of most herbicides tested, with the exception of bentazon [1]. The exact efficacy percentages for the **foramsulfuron** mixture under dusty conditions were not explicitly stated in the provided text.

## Experimental Protocol Overview

The comparative data in the table above was generated under the following experimental conditions [1]:

- **Objective:** To quantify the interactive effects of airborne dust and various herbicides on the control of *Amaranthus retroflexus*.
- **Study Design:** A factorial experiment (two dust levels × eight herbicides) in a randomized complete block design with three replicates, conducted over the 2019 and 2020 growing seasons.
- **Dust Application:** Dust was collected from real-world storms in western Iran. It was applied at a rate of 1 g/m<sup>2</sup> to plants at the 4-6 leaf stage using a calibrated wind pump.
- **Herbicide Application:** Herbicides were applied **ten minutes after dust application**. They were sprayed using a knapsack sprayer with a flood-jet nozzle delivering 250 L/ha at a pressure of 250 kPa.
- **Data Collection:** Plant biomass (a key indicator of control efficacy) was measured 21 days after herbicide application. Visual assessments were also conducted 2-4 weeks after treatment.

This workflow can be visualized in the following diagram:



[Click to download full resolution via product page](#)

## Key Context and Considerations

For a complete comparison guide, here is other essential context about **foramsulfuron**:

- **Mode of Action: Foramsulfuron** is a sulfonylurea herbicide that inhibits the plant enzyme **acetolactate synthase (ALS)**, also known as **acetohydroxyacid synthase (AHAS)**. This enzyme is

critical for the biosynthesis of branched-chain amino acids [2] [3]. It is classified as a WSSA/HRAC Group 2 herbicide [3].

- **Regulatory Status:** As of February 2025, Health Canada completed its re-evaluation of **foramsulfuron** and decided to continue its registration for use in field corn and lowbush blueberry. This decision confirms that its use is considered acceptable with updated risk mitigation measures on the label [4] [5].
- **Toxicity Profile:** Regulatory assessments classify **foramsulfuron** as being of **low toxicity**. It is not genotoxic, carcinogenic, neurotoxic, or a developmental or reproductive toxicant. It also presents low toxicity to wild mammals, birds, earthworms, and bees [4] [3] [5].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Investigating the impacts of airborne dust on herbicide ... [nature.com]
2. Nicosulfuron - an overview | ScienceDirect Topics [sciencedirect.com]
3. (Ref: AE F130360) Foramsulfuron [sitem.herts.ac.uk]
4. Re- evaluation decision RVD 2025 -01, Foramsulfuron ... - Canada.ca [canada.ca]
5. AgroPages-Canada completes the re- evaluation of foramsulfuron ... [news.agropages.com]

To cite this document: Smolecule. [foramsulfuron broadleaf weed control comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b638527#foramsulfuron-broadleaf-weed-control-comparison>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)